



Application Notes: Gastrin-17 Radioimmunoassay (RIA)

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Compound of Interest		
Compound Name:	Gastrin-17	
Cat. No.:	B1628035	Get Quote

These application notes provide a detailed protocol for the quantitative in vitro measurement of human **Gastrin-17** in serum using a competitive radioimmunoassay (RIA). This document is intended for researchers, scientists, and drug development professionals.

Introduction

Gastrin is a key gastrointestinal hormone that regulates gastric acid secretion. It exists in several molecular forms, with **Gastrin-17** (G-17) being one of the most biologically active. The determination of **Gastrin-17** levels is crucial in the diagnosis and monitoring of various gastrointestinal conditions, including gastrin-producing tumors and achlorhydria. This radioimmunoassay provides a sensitive and specific method for quantifying **Gastrin-17**.[1]

Principle of the Method

The **Gastrin-17** RIA is a competitive immunoassay. The assay is based on the competition between unlabeled **Gastrin-17** in the sample (or calibrators) and a fixed amount of 1251-labeled **Gastrin-17** for a limited number of binding sites on a specific rabbit anti-gastrin antibody. As the concentration of unlabeled **Gastrin-17** in the sample increases, the amount of 1251-labeled **Gastrin-17** bound to the antibody decreases. The antibody-bound fraction is then precipitated using a double antibody-polyethylene glycol (PEG) technique. After centrifugation, the radioactivity in the pellet is measured using a gamma counter. The concentration of **Gastrin-17** in the samples is determined by comparing the measured radioactivity with a standard curve generated from calibrators of known **Gastrin-17** concentrations.[1]



Reagents and Materials

Materials Provided in a Typical Kit:

Component	Description	Storage
Anti-Gastrin Antiserum	Rabbit anti-gastrin antibody, ready to use.	2-8°C
125I-Gastrin	Lyophilized 125I-labeled Gastrin-17. Reconstitute with distilled water.	2-8°C after reconstitution
Double Antibody-PEG	Ready to use. Mix thoroughly before use.	2-8°C
Gastrin Calibrators	Lyophilized, with known concentrations of Gastrin-17. Reconstitute with distilled water.	≤ -18°C after reconstitution
Controls	Lyophilized, with low and high concentrations of Gastrin-17. Reconstitute with distilled water.	≤ -18°C after reconstitution
Assay Buffer	Ready to use.	2-8°C

Materials Required but Not Provided:

- Disposable polystyrene test tubes (11-13 x 55 mm)
- Precision pipettes with disposable tips (100 μ L, 200 μ L, 500 μ L)
- Repeating pipette
- Vortex mixer
- Refrigerated centrifuge capable of at least 1700 x g



- Gamma counter
- · Distilled water

Experimental Protocol

- 1. Reagent Preparation
- Allow all reagents to reach room temperature before use.
- 125I-Gastrin Reconstitution: Reconstitute the lyophilized 125I-Gastrin with the volume of distilled water specified on the vial label (e.g., 25 mL).
- Calibrator and Control Reconstitution: Reconstitute the lyophilized Gastrin Calibrators and Controls with the volume of distilled water specified on the vial labels (e.g., 1 mL).
- Working Calibrators: Prepare a serial dilution of the reconstituted Gastrin Calibrator using the Assay Buffer to create a standard curve. An example of a dilution series is provided in the table below.

2. Standard Curve Preparation

Calibrator	Concentration (pmol/L)	Volume of Stock/Previous Calibrator	Volume of Assay Buffer
S5	500	Stock	-
S4	250	1.0 mL of S5	1.0 mL
S3	125	1.0 mL of S4	1.0 mL
S2	62.5	1.0 mL of S3	1.0 mL
S1	31.2	1.0 mL of S2	1.0 mL
S0	0	-	1.0 mL

3. Assay Procedure



- Label Tubes: Label duplicate tubes for Total Counts (TC), Non-Specific Binding (NSB), Zero
 Calibrator (B0), Calibrators (S1-S5), Controls, and Samples.
- Pipetting:
 - Pipette 100 μL of Calibrators, Controls, and samples into their respective tubes.
 - Pipette 300 μL of Assay Buffer into the NSB tubes.
 - Pipette 200 μL of 125I-Gastrin into all tubes. Cap the TC tubes and set them aside.
 - Pipette 200 μL of anti-Gastrin antiserum into all tubes except the NSB and TC tubes.
- First Incubation: Vortex all tubes gently and incubate for 60 minutes at room temperature (18-25°C).[1]
- Precipitation: Add 500 μL of well-mixed Double Antibody-PEG solution to all tubes except the TC tubes.
- Second Incubation: Vortex the tubes carefully and incubate for 30-60 minutes at room temperature.[1]
- Centrifugation: Centrifuge all tubes (except TC) for 15 minutes at a minimum of 1700 x g at 4°C.[1]
- Aspiration: Carefully aspirate the supernatant from all tubes except the TC tubes, without disturbing the pellet.
- Counting: Measure the radioactivity in the pellets of all tubes (and the TC tubes) using a gamma counter for at least one minute.

Data Analysis

- Calculate the average counts per minute (CPM) for each duplicate set of tubes.
- Subtract the average NSB CPM from all other tube averages (except for the TC tubes).



- Calculate the percentage of binding for each calibrator, control, and sample using the following formula: % B/B0 = [(Sample or Calibrator CPM - NSB CPM) / (B0 CPM - NSB CPM)] x 100
- Plot the % B/B0 for the calibrators against their corresponding concentrations on a logit-log scale.
- Determine the concentration of Gastrin-17 in the controls and samples by interpolating their
 % B/B0 values from the standard curve.

Performance Characteristics

Parameter	Value
Normal Fasting Level	≤ 60 pmol/L
Mean Normal Value	25 ± 10 pmol/L (1 SD)
Normal Range	11-54 pmol/L
Intra-assay Variation	Refer to kit-specific documentation
Inter-assay Variation	Refer to kit-specific documentation

Note: These values are for guidance only. Each laboratory should establish its own normal range.

Experimental Workflow Diagram



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Caption: Workflow of the Gastrin-17 Radioimmunoassay.



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References

- 1. ibl-america.com [ibl-america.com]
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